Application Note: Scale-Up Synthesis of 2-Amino-5-(trifluoromethoxy)benzamide

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Compound of Interest

Compound Name:	*2-Amino-5-(trifluoromethoxy)benzamide*
Cat. No.:	*B12049171*

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Part 1: Executive Summary & Strategic Analysis

The Target & Market Context

2-Amino-5-(trifluoromethoxy)benzamide is a high-value pharmacophore used primarily as a precursor for kinase inhibitors and voltage-gated ion channel modulators (e.g., Riluzole derivatives). The trifluoromethoxy ($-OCF_3$) group is bioisosteric to $-CF_3$ and -Cl but offers unique lipophilicity and metabolic stability, enhancing blood-brain barrier penetration.

Critical CAS Number Clarification

Warning: There is frequent database confusion regarding this compound.

- Target:CAS 869298-96-4 (**2-Amino-5-(trifluoromethoxy)benzamide**).[1]
- Common Misidentification: CAS 175278-09-8 often appears in searches but refers to 4-Bromo-2-(trifluoromethoxy)aniline, a different structural isomer used in cross-coupling.
- Verification: Always verify the structure by ^1H NMR. The target must show two distinct amine signals (aniline $-NH_2$ and amide $-CONH_2$) and the specific 1,2,4-substitution pattern on the

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aromatic ring.

Retrosynthetic Logic

For kilogram-scale production, the "Isatoic Anhydride Route" (Route A) is superior to the "Nitro-Reduction Route" (Route B). Route A avoids high-pressure hydrogenation and unstable acid chlorides, offering a "self-purifying" crystallization workup that is critical for GMP compliance.

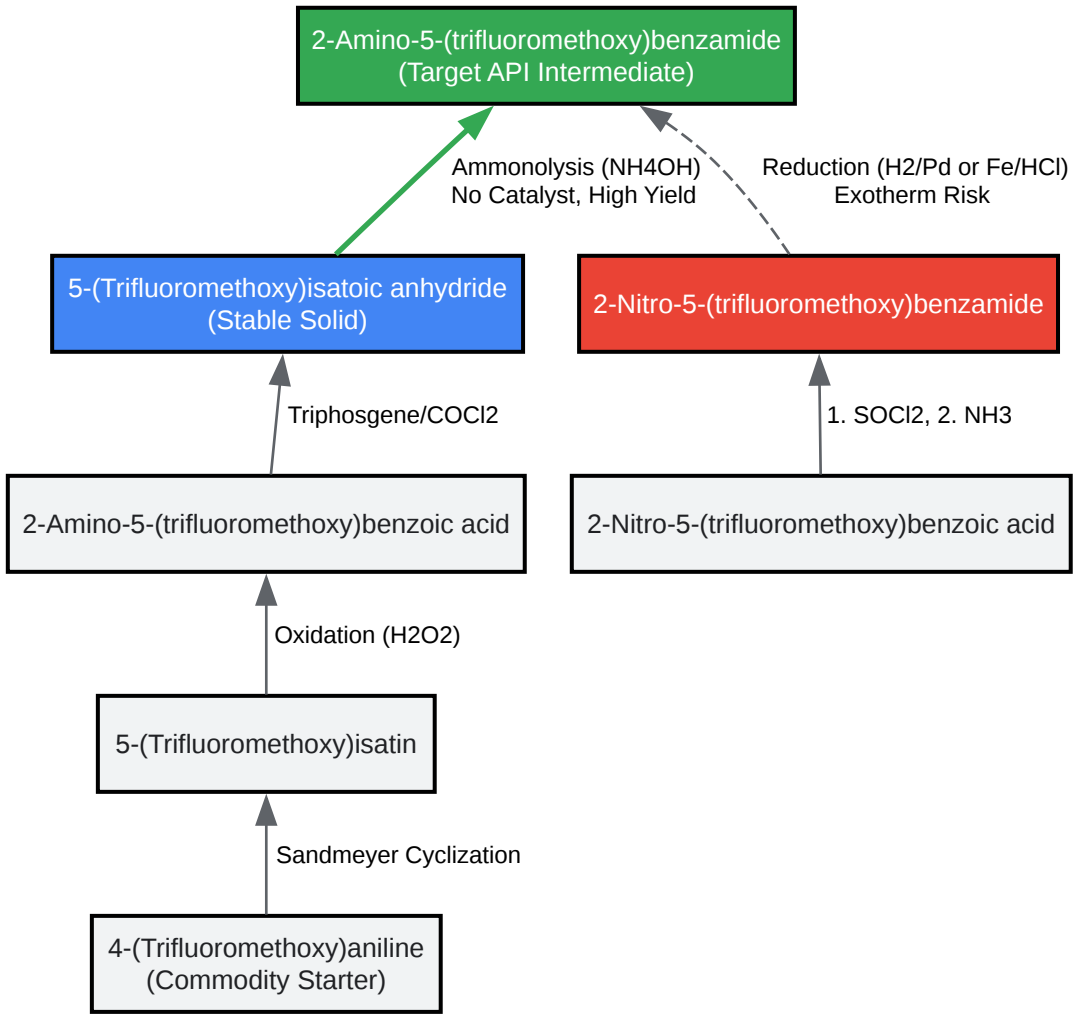

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Figure 1: Retrosynthetic analysis comparing the preferred Isatoic Anhydride route (Left, Blue/Green) vs. the Nitro Reduction route (Right, Red).

Part 2: Detailed Experimental Protocols

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Protocol A: Ammonolysis of 5-(Trifluoromethoxy)isatoic Anhydride (Preferred)

Rationale: This reaction is driven by the release of CO_2, making it irreversible. The product is less soluble than the starting material in water, allowing for isolation by simple filtration.

1. Materials & Equipment

- Reactor: Glass-lined reactor or 3-neck round bottom flask (depending on scale) with overhead stirring.
- Reagents:
  - 5-(Trifluoromethoxy)isatoic anhydride (1.0 equiv).
  - Ammonium Hydroxide (28-30% NH_3 in water) (3.0 - 5.0 equiv).
  - Ethanol or DMF (Solvent, 5-10 volumes).
- Safety: Isatoic anhydrides are respiratory irritants.[2] Work in a fume hood. CO_2 gas is evolved; ensure proper venting.

2. Step-by-Step Procedure

- Charging: Charge the reactor with 5-(trifluoromethoxy)isatoic anhydride (e.g., 100 g) and Ethanol (500 mL). Start stirring to form a slurry.
  - Note: DMF can be used for faster reaction rates, but Ethanol is preferred for easier product isolation and lower toxicity.
- Addition: Heat the slurry to 40–45°C. Slowly add Ammonium Hydroxide (28%) (150 mL, ~3.5 equiv) over 30 minutes.
  - Observation: Evolution of CO_2 gas will occur. Ensure the vent is open. The slurry may clear briefly before the product begins to precipitate.
- Reaction: Maintain temperature at 45–50°C for 2–4 hours.

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- IPC (In-Process Control): Monitor by HPLC or TLC (Ethyl Acetate/Hexane 1:1). Limit: <1% remaining anhydride.

- Quench & Crystallization:
  - If using Ethanol: Add Water (500 mL) slowly to the reaction mixture while cooling to 0–5°C. Stir for 1 hour to maximize precipitation.
  - If using DMF: Pour the reaction mixture slowly into Ice Water (10 volumes) with vigorous stirring.
- Isolation: Filter the white solid. Wash the cake with Water (2 x 100 mL) to remove excess ammonia and salts.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

3. Expected Results

- Yield: 85–92%
- Appearance: White to off-white crystalline solid.
- Purity: >98% (HPLC).

Protocol B: Nitro-Reduction Route (Alternative)

Rationale: Use this route only if the isatoic anhydride is unavailable. It involves handling acid chlorides and hydrogenation.

1. Step-by-Step Procedure

- Acid Chloride Formation: Suspend 2-nitro-5-(trifluoromethoxy)benzoic acid (100 g) in Toluene (500 mL). Add Thionyl Chloride (1.5 equiv) and a catalytic amount of DMF. Reflux until gas evolution ceases (~3 hours).
- Amidation: Distill off excess $SOCl_2$/Toluene. Redissolve residue in dry DCM. Add dropwise to a cold (0°C) solution of Aqueous Ammonia (5 equiv). Stir 1 hour. Filter the precipitated 2-nitro-5-(trifluoromethoxy)benzamide.

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- Reduction:
  - Dissolve the nitro-amide in Methanol. Add 10% Pd/C (5 wt% loading).
  - Hydrogenate at 3–5 bar H_2 pressure at room temperature for 6 hours.
  - Safety: Exothermic reaction.[3][4] Monitor temperature.
- Workup: Filter catalyst through Celite. Concentrate filtrate to dryness. Recrystallize from Ethanol/Water.

Part 3: Process Control & Safety (E-E-A-T)

Critical Process Parameters (CPPs)

Parameter	Setpoint	Criticality	Impact of Deviation
Reaction Temp (Route A)	45°C ± 5°C	High	>60°C causes hydrolysis to the acid (impurity). <30°C slows CO_2 release.
NH_3 Stoichiometry	3.0 - 5.0 eq	Medium	Excess is easily removed. Insufficient NH_3 leads to incomplete conversion.
pH during Workup	Neutral/Basic	Medium	Acidic conditions can hydrolyze the amide bond.

Analytical Specifications

- HPLC Method: C18 Column, Water/Acetonitrile gradient (0.1% H_3PO_4).
  - Retention Time: The amide elutes earlier than the nitrile or nitro precursors.
- ^1H NMR (DMSO-d_6):

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- δ 7.0–8.0 ppm (Aromatic protons, 3H).
- δ 7.8 ppm (Broad s, 1H, -CONHH).
- δ 7.2 ppm (Broad s, 1H, -CONHH).
- δ 6.5 ppm (Broad s, 2H, $-NH_2$). Note: Amine protons are exchangeable.

- Mass Spec: $[M+H]^+$ = 221.15 m/z.

Safety & Handling

- Trifluoromethoxy Group: Generally stable to hydrolysis, but avoid strong Lewis acids at high temperatures which can cleave the O-CF_3 bond releasing toxic fluorides.
- Ammonia: Use in a closed system or efficient fume hood.
- Waste Disposal: The aqueous mother liquor contains ammonia and organic traces. Neutralize before disposal.

References

- BenchChem. (2025).[3][4] Synthesis of 2-amino-N-(3-hydroxypropyl)benzamide: Application Notes and Protocols. (Provides the foundational Isatoic Anhydride ring-opening protocol adapted here).
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